Application Note: CMD178C3 Evaluation Board and Test Setup

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Compound of Interest

Compound Name: *Cmd178 tfa*

Cat. No.: *B10825517*

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Introduction

The CMD178C3 is a general-purpose, double-balanced mixer housed in a leadless 3x3 mm surface-mount package.[1] This component is designed for up- and down-conversion applications, operating within a frequency range of 11 to 20 GHz.[2] Its optimized balun structures provide high isolation for both RF and IF ports, and it can function with a local oscillator (LO) drive level as low as +9 dBm.[1][2] The CMD178C3 is suitable for various applications, including satellite communications and defense-related communications systems.[3] This document provides detailed specifications, test setup protocols, and performance data for the CMD178C3 evaluation board.

Product Specifications

The electrical specifications for the CMD178C3 are critical for understanding its performance characteristics in a test environment. The following data is summarized from the official datasheet and is based on measurements taken at an intermediate frequency (IF) of 100 MHz and an LO drive level of +13 dBm.[2]

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Table 1: Electrical Specifications (IF = 100 MHz, LO = +13 dBm, TA = 25°C)

Parameter	Min	Typ	Max	Units
Frequency Range, RF & LO	11 - 20	GHz		
Frequency Range, IF	DC - 6	GHz		
Conversion Loss	7	dB		
Noise Figure (SSB)	7	dB		
LO to RF Isolation	45	dB		
LO to IF Isolation	35	dB		
RF to IF Isolation	25	dB		
Input IP3	18	dBm		
Input P1dB	10	dBm		
LO Drive Level	+9 to +15	dBm		

Evaluation Board and Test Setup Protocol

The CMD178C3-EVB is the designated evaluation board for testing the CMD178C3 mixer.[4] Proper setup is essential for accurate performance characterization.

Materials Required

- CMD178C3 Evaluation Board (P/N: 100435)[2]
- Vector Network Analyzer (VNA)
- Signal Generator (for LO signal)

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- Spectrum Analyzer
- DC Power Supply
- SMA End Launch Connectors (3x)[2]
- RF Cables and Adapters

Experimental Protocol: Down-Converter Performance Measurement

- Board Preparation:
  - Inspect the evaluation PCB for any physical defects.
  - Ensure a sufficient number of via holes are connecting the top and bottom ground planes for optimal performance.[2]
  - Mount the three SMA connectors to the ports labeled J1 (RF), J2 (LO), and J3 (IF).[2]
- Instrument Connection:
  - Connect the output of the signal generator to the LO port (J2) of the evaluation board.
  - Connect the RF signal source (from the VNA or another signal generator) to the RF port (J1).
  - Connect the IF port (J3) to the input of the spectrum analyzer.
  - Refer to the diagram below for a visual representation of the test setup.
- Signal Configuration:
  - Set the signal generator to produce the desired LO frequency (e.g., 15 GHz) at a power level of +13 dBm.
  - Configure the RF source to output a signal at a frequency slightly different from the LO to produce a target IF (e.g., RF = 15.1 GHz for a 100 MHz IF).

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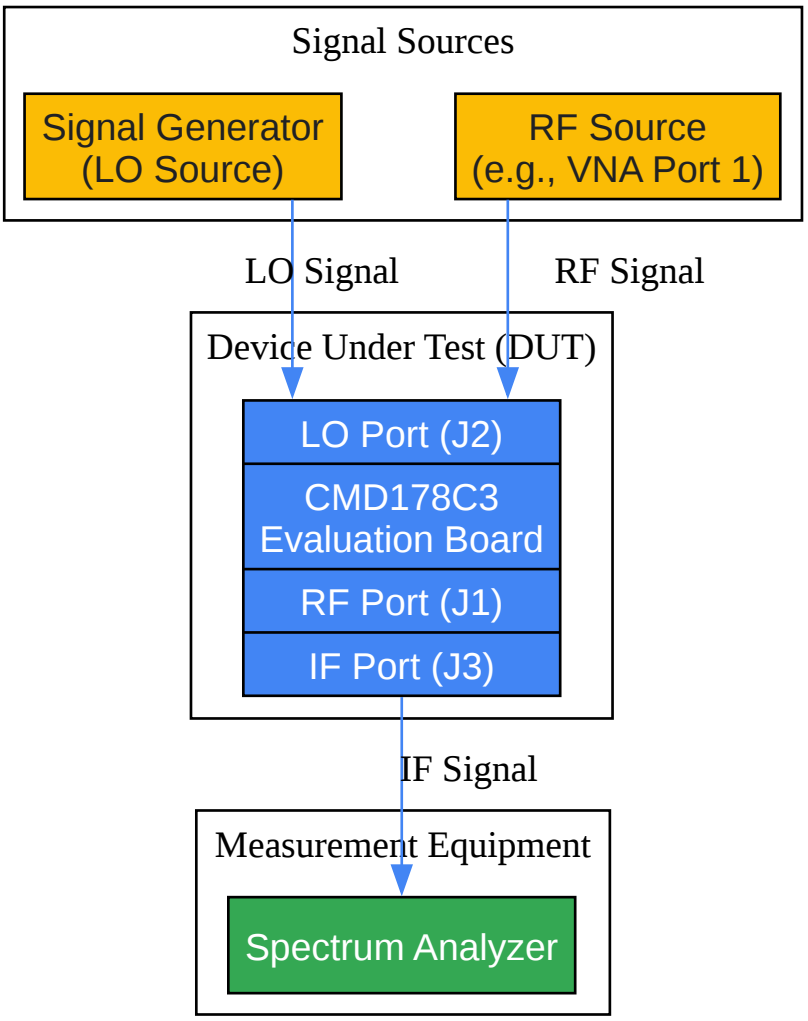
- Set the RF input power to a level appropriate for the measurement (e.g., -10 dBm for conversion loss).

- Measurement Procedure:
  - Power on all instruments.
  - On the spectrum analyzer, set the center frequency to the expected IF (100 MHz) and adjust the span to view the signal.
  - Measure the power of the down-converted IF signal.
  - Calculate the conversion loss by subtracting the measured IF output power from the known RF input power.
  - To measure isolation, terminate the unused port with a 50-ohm load and measure the signal leakage between the other two ports (e.g., measure LO signal power at the RF port for LO-RF isolation).

Visualization of Experimental Workflow

The following diagram illustrates the logical flow and connections for a standard down-conversion test of the CMD178C3 mixer.

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Caption: Test setup for down-conversion measurements.

Summary

The CMD178C3 is a high-performance double-balanced mixer suitable for demanding RF applications. By following the outlined test protocols and utilizing the CMD178C3 evaluation board, professionals can accurately characterize its performance, including conversion loss and port-to-port isolation. The provided specifications serve as a baseline for expected results in a properly configured test environment.

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